

Technical Guide: Physicochemical Properties of 2,4-Dihydroxy-3-methylbenzaldehyde

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Compound of Interest

Compound Name:	2,4-Dihydroxy-3-methylbenzaldehyde
Cat. No.:	B052013

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties, specifically the melting and boiling points, of **2,4-Dihydroxy-3-methylbenzaldehyde**. It includes experimental protocols for the determination of these properties and for the synthesis of the compound.

Core Data Presentation

The following table summarizes the available quantitative data for **2,4-Dihydroxy-3-methylbenzaldehyde**.

Property	Value	Conditions
Melting Point	Data not readily available in cited literature.	N/A
Boiling Point	344.00 to 346.00 °C[1]	At 760.00 mm Hg

Experimental Protocols

Synthesis of 2,4-Dihydroxy-3-methylbenzaldehyde

A common method for the synthesis of **2,4-Dihydroxy-3-methylbenzaldehyde** involves the formylation of 2-methylresorcinol. The following protocol is a representative example.

Materials:

- 2-methylresorcinol
- N,N-dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- In a reaction vessel, N,N-dimethylformamide (6.2 mL, 80.65 mmol) is mixed with phosphorus oxychloride (8.1 mL, 88.61 mmol).
- To this mixture, 2-methylresorcinol (5.0 g, 40.3 mmol) and ethyl acetate (100 mL) are added.
- The reaction mixture is stirred at room temperature for 2 hours.
- Upon completion of the reaction, the solution is combined with ethyl acetate.
- The organic phase is dried with anhydrous sodium sulfate and then filtered to remove the desiccant.
- The filtrate is concentrated under reduced pressure.
- The final product, 3-methyl-2,4-dihydroxybenzaldehyde, is purified by silica gel column chromatography, yielding approximately 4.9 g (79.9% yield).

Determination of Melting Point

While a specific experimental melting point for **2,4-Dihydroxy-3-methylbenzaldehyde** is not readily available in the reviewed literature, the following is a general protocol for the determination of the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of the crystalline sample is finely ground using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is typically sufficient.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

Determination of Boiling Point

The boiling point of a liquid organic compound can be determined using the capillary method.

Apparatus:

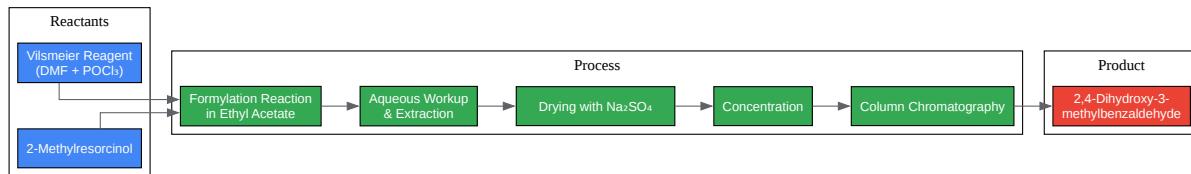
- Thiele tube or other heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source

Procedure:

- A few milliliters of the liquid sample are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance.

Visualizations

The following diagram illustrates a generalized workflow for the synthesis of **2,4-Dihydroxy-3-methylbenzaldehyde**.



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Synthesis Workflow for 2,4-Dihydroxy-3-methylbenzaldehyde

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References

- 1. 2,4-dihydroxy-3-methyl benzaldehyde, 6248-20-0 [thegoodsentscompany.com]
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